

# Chemical structure and properties of Zierin

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## Compound of Interest

Compound Name: Zierin

Cat. No.: B1214952

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## Zierin: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

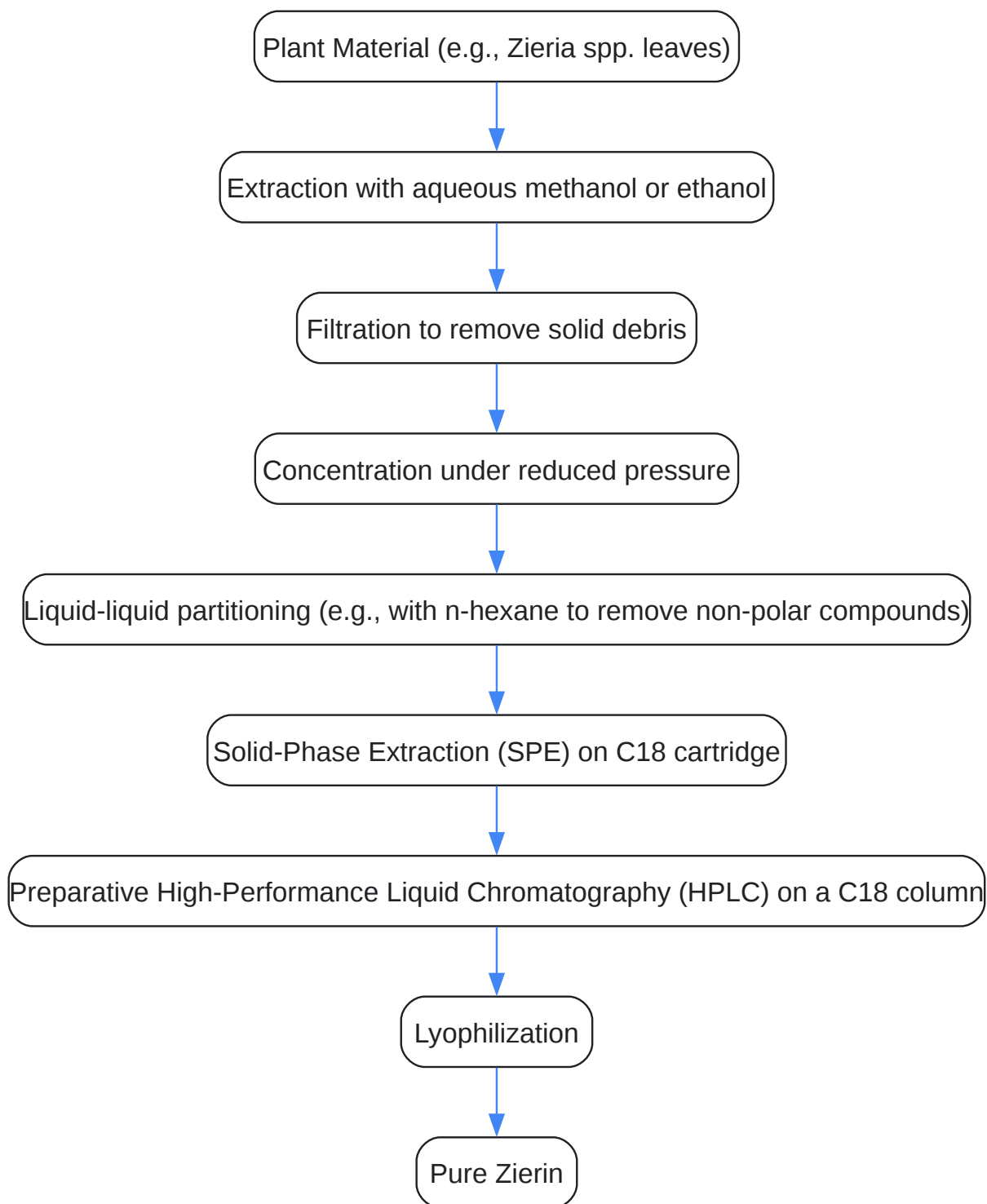
### Abstract

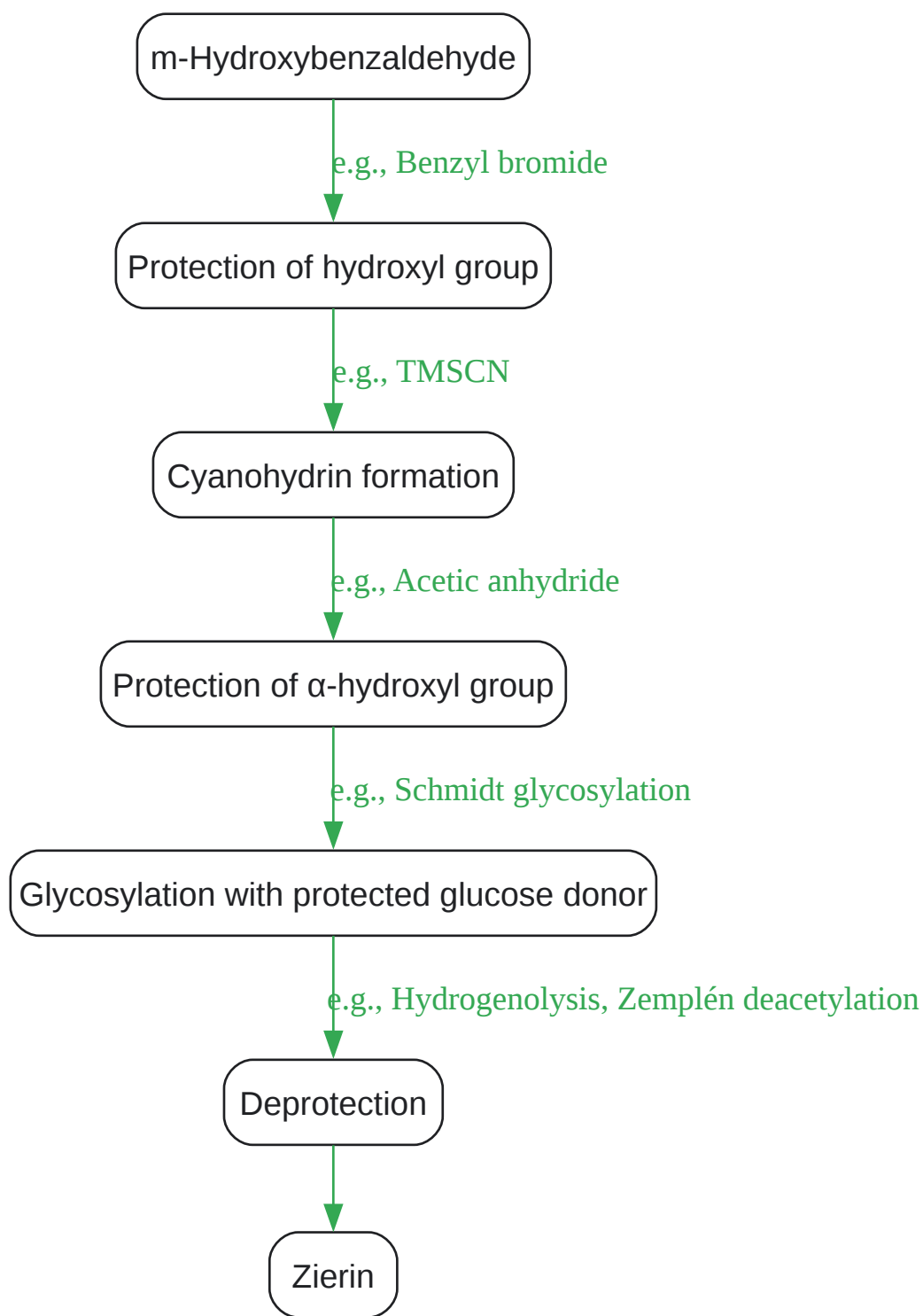
**Zierin** is a cyanogenic glycoside found in various plant species, notably in the genus *Zieria*. Like other compounds in its class, **Zierin** can release hydrogen cyanide upon enzymatic hydrolysis, a property that underlies its potential biological activities and toxicity. This technical guide provides a detailed overview of the chemical structure, physicochemical properties, and known biological effects of **Zierin**. It includes posited experimental protocols for its isolation, characterization, and synthesis, based on established methods for cyanogenic glycosides. Furthermore, this document outlines the mechanism of cyanogenesis and presents the available, albeit limited, data on its bioactivity and toxicity in a structured format for researchers in pharmacology and drug development.

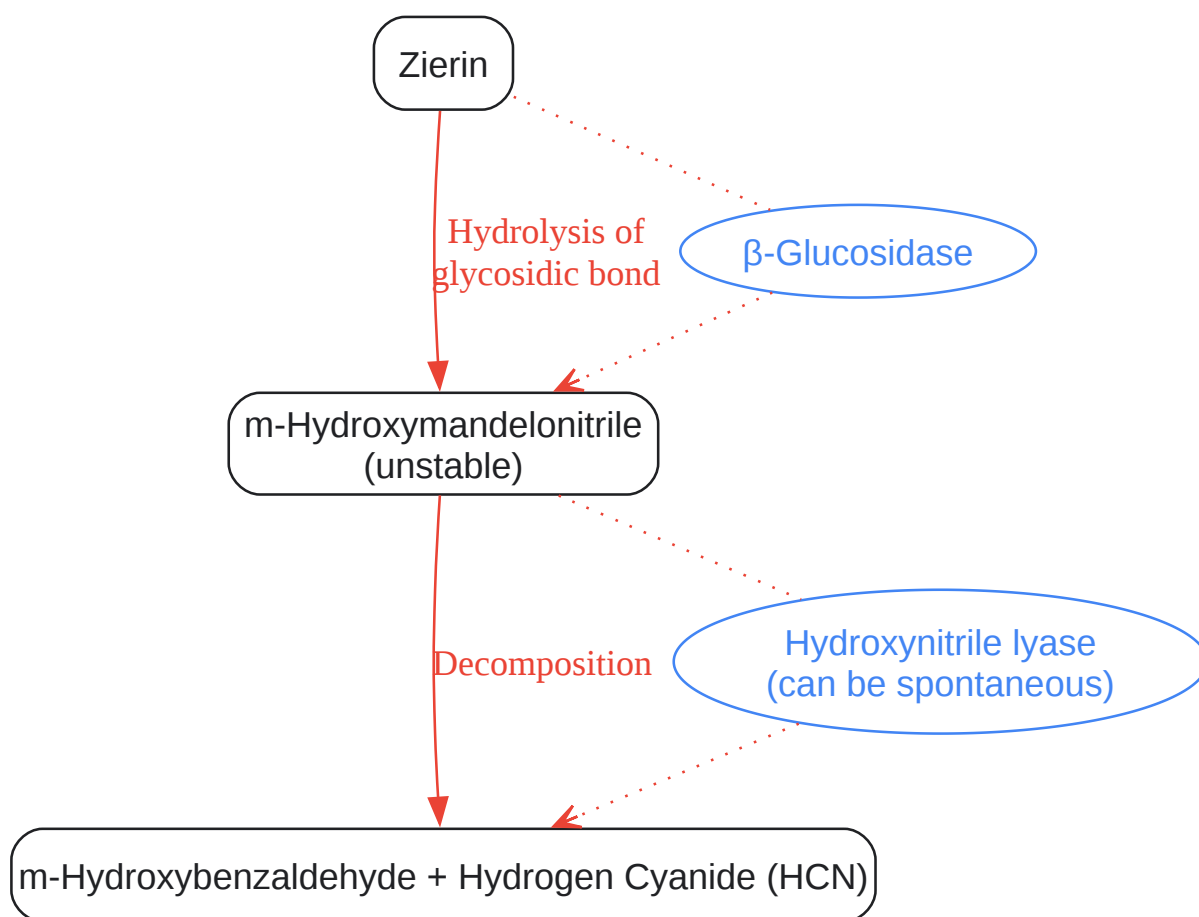
## Chemical Structure and Physicochemical Properties

**Zierin**, with the chemical formula  $C_{14}H_{17}NO_7$ , is structurally defined as (S)-2-( $\beta$ -D-glucopyranosyloxy)-2-(3-hydroxyphenyl)acetonitrile[1][2]. The molecule consists of a mandelonitrile aglycone, specifically with a hydroxyl group at the meta-position of the phenyl ring, linked to a glucose molecule via a  $\beta$ -glycosidic bond.

The chemical structure of **Zierin** is presented below:







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## References

- 1. PhytoBank: Showing 2-(beta-D-Glucopyranosyloxy)-2-(3-hydroxyphenyl)acetonitril (PHY0043715) [phytobank.ca]
- 2. Phytochemical: (R)-(beta-D-Glucopyranosyloxy)(3-hydroxyphenyl)acetonitrile [caps.ncbs.res.in]
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